

Application Notes: Ammonium Polyphosphate (APP) as a Halogen-Free Intumescent Flame Retardant

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Compound of Interest

Compound Name: Ammonium triphosphate

Cat. No.: B1244157

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Note on Terminology: The term "**ammonium triphosphate**" is a chemically imprecise term. The industry standard and scientifically accurate name for the flame retardant in question is Ammonium Polyphosphate (APP).^{[1][2]} APP is an inorganic salt of polyphosphoric acid and ammonia, existing as a polymer with the general formula $H(NH_4PO_3)_nOH$.^[1] This document will use the correct term, Ammonium Polyphosphate.

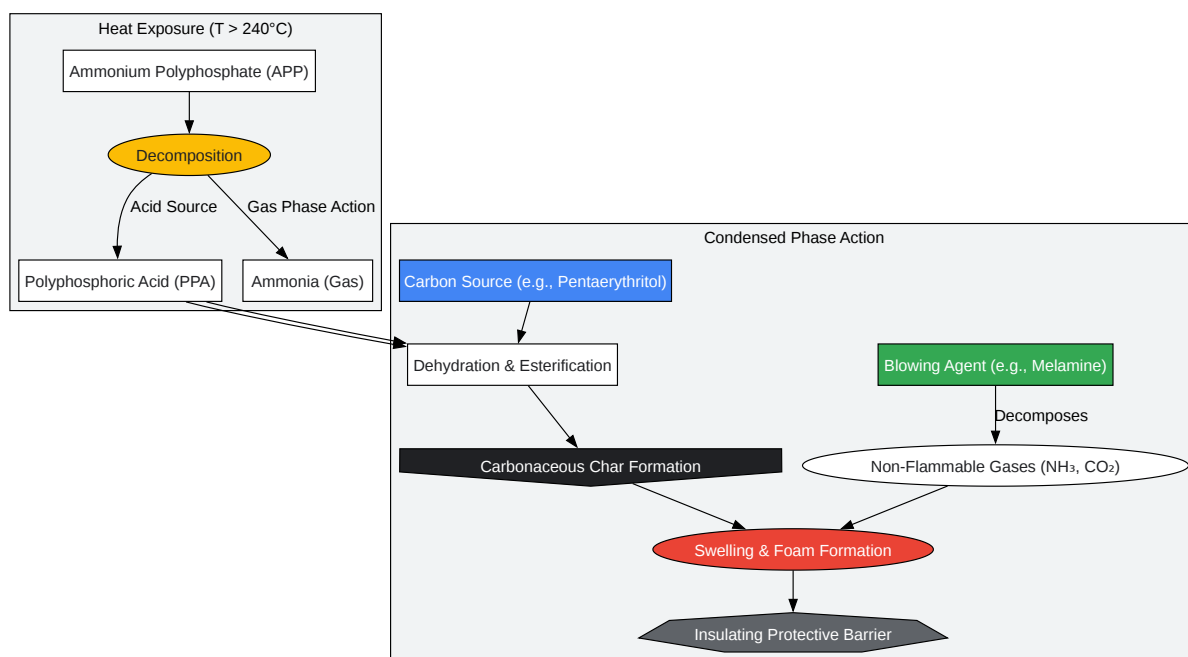
Introduction

Ammonium polyphosphate (APP) is a highly effective, environmentally friendly, halogen-free flame retardant.^{[3][4][5]} Its primary mechanism of action is based on intumescence, where the material swells upon heating to form a thick, insulating, and protective carbonaceous char.^{[6][7]} This char layer shields the underlying material from heat and oxygen, inhibiting combustion and the spread of flames.^{[1][8]} APP is widely used in a variety of polymers, coatings, textiles, and cellulosic materials.^{[1][6][9][10]}

Mechanism of Action: Intumescence

APP functions primarily in the condensed phase (the solid material) but also has effects in the gas phase.^{[1][8]} The intumescent process is a synergistic one, typically requiring three key components: an acid source, a carbon source, and a blowing agent.

- **Decomposition and Acid Catalysis:** When exposed to heat (starting at approximately 240°C), APP decomposes to produce ammonia (NH₃) and polyphosphoric acid (PPA).^{[1][8]}
- **Esterification and Dehydration:** The polyphosphoric acid acts as a strong catalyst, reacting with hydroxyl groups from a carbon source (e.g., a polyol like pentaerythritol or the polymer matrix itself) to form unstable phosphate esters.^{[1][7][8]} This process causes the dehydration of the carbon source.
- **Char Formation:** The unstable phosphate esters decompose, promoting the formation of a stable, cross-linked carbonaceous char.^{[6][9]} This char acts as a physical barrier, insulating the substrate from heat and limiting the diffusion of oxygen to the material.^[8]
- **Gas Formation (Blowing):** Simultaneously, the decomposition of APP and a dedicated blowing agent (like melamine) releases non-flammable gases such as ammonia and carbon dioxide.^{[1][3][6]} These gases cause the char layer to swell and expand, creating a thick, porous, and highly effective insulating foam. In the gas phase, these non-combustible gases also help to dilute the oxygen concentration and flammable pyrolysis products from the burning material.^{[1][8]}



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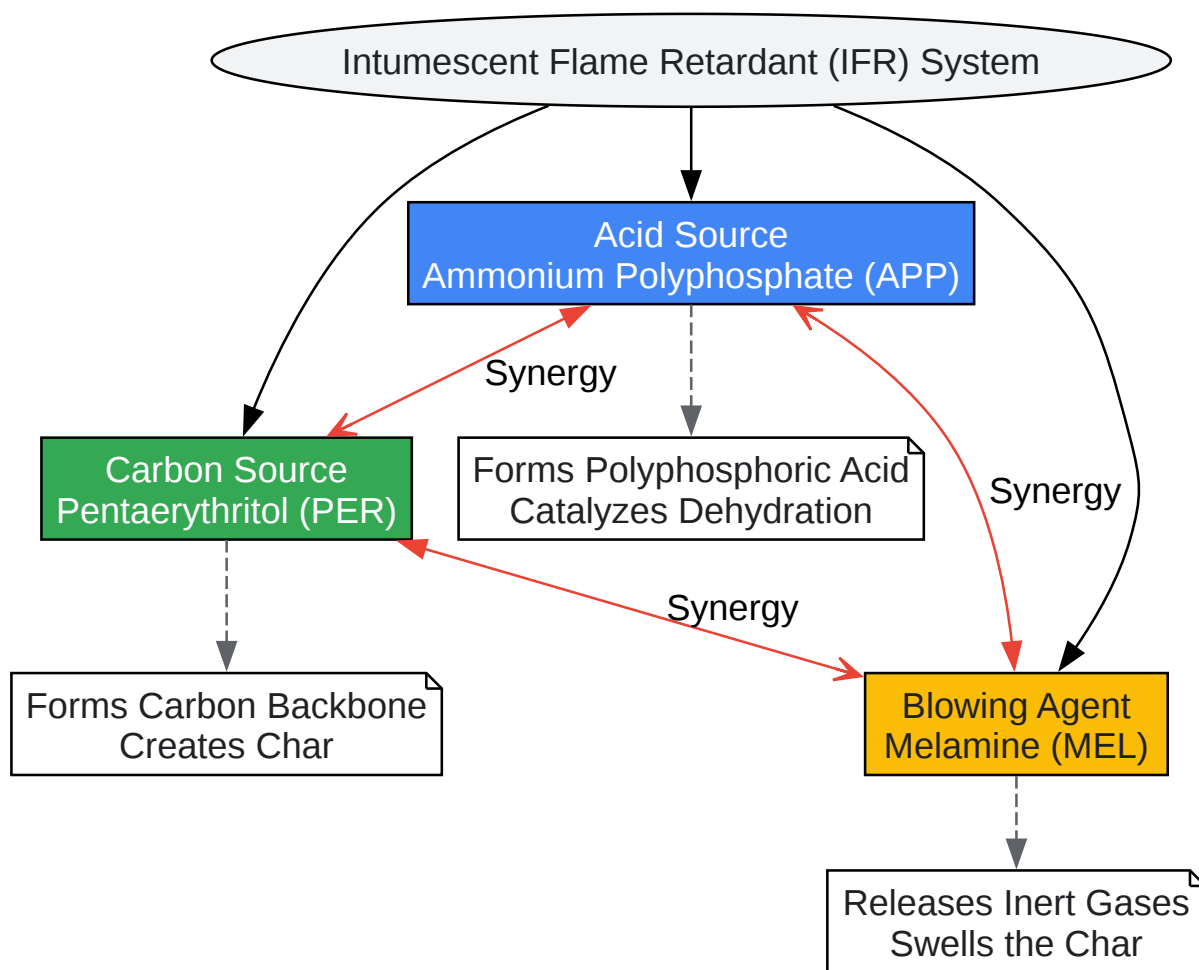
Figure 1: Intumescent flame retardant mechanism of Ammonium Polyphosphate (APP).

Formulation of Intumescent Systems

A typical intumescent system is a synergistic combination of three components.[\[6\]](#)[\[11\]](#)

- **Acid Source (Catalyst):** Ammonium polyphosphate is the most common acid source due to its thermal stability and high phosphorus content.[\[11\]](#)[\[12\]](#)
- **Carbon Source (Charring Agent):** Polyols such as pentaerythritol (PER), sorbitol, or starch are used.[\[4\]](#) They provide the carbon backbone for the formation of the protective char.
- **Blowing Agent (Spumific):** Melamine (MEL) and its derivatives are frequently used.[\[4\]](#)[\[11\]](#) Upon heating, they release large volumes of inert gas to foam the char.

The ratio of these components is critical to performance. For instance, an APP:MEL:PER ratio of 2:1:1 has been shown to be effective for providing 30 minutes of fire resistance to steel, while a ratio of 3.5:1:1.5 can extend this to 60 minutes.[\[13\]](#)



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Figure 2: Core components of a synergistic APP-based intumescent system.

Applications

APP's versatility allows for its use in a wide range of materials:

- **Plastics and Polymers:** It is a key flame retardant for polyolefins, especially polypropylene (PP), as well as polyurethanes (PU), epoxy resins, and unsaturated polyesters.^{[1][6][8][10]}
- **Intumescent Coatings:** APP is a primary component in fire-resistant paints and coatings for steel structures, wood, and cables.^{[1][4][7][10][14]} These coatings swell to protect the substrate during a fire.

- Wood and Cellulosic Products: Water-soluble, short-chain APP is used to treat wood, paper, plywood, and fiberboard.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Textiles: APP is used in back-coatings for upholstery and automotive fabrics to impart flame retardancy.[\[7\]](#)[\[16\]](#)[\[17\]](#)[\[19\]](#)[\[20\]](#)
- Polyurethane Foams: APP is effective in both rigid and flexible polyurethane foams used for insulation and cushioning.[\[1\]](#)[\[8\]](#)

Data Presentation: Flammability Performance

The effectiveness of APP-based flame retardant systems is quantified using standard fire safety tests.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Vertical Burn Test Results for Various Polymers

Polymer Matrix	Flame Retardant System (wt%)	LOI (%)	UL-94 Rating	Source(s)
Polypropylene (PP)	None	19	HB	[21]
PP	27.5% APP	40	V-0	[21]
PP	20% (APP/PER, 2:1 ratio)	32.8	V-0	[22]
Rigid PU Foam	None	-	Fails	[23]
Rigid PU Foam	16 phr (APP/SEP/MEL, 1:2:1)	23.2	V-0	[23]

| Rigid PU Foam | 12% APP + 3% PMA | - | V-0 [\[24\]](#) |

Note: phr = parts per hundred resin; PER = Pentaerythritol; MEL = Melamine; SEP = Sepiolite; PMA = Phosphomolybdic Acid. HB = Horizontal Burn.

Table 2: Cone Calorimeter Data (Heat Flux: 50 kW/m²) for Polypropylene Composites

Polymer System	pHRR (kW/m ²)	THR (MJ/m ²)	Char Yield (%)	Source(s)
Pure Polypropylene (PP)	~1700	-	~0	[25]
PP + 10% APP	~700	-	-	[25]
PU/Wood Composite	338.2	87.7	-	[26]
PU/Wood Composite + APP	308.3	85.9	-	[26]
Epoxy Resin (EP)	1238	108.3	3.8	[27]

| EP + 2 phr MAPP | 674 | 93.9 | 12.5 | [\[27\]](#) |

Note: pHRR = Peak Heat Release Rate; THR = Total Heat Release. MAPP = Microencapsulated APP.

Experimental Protocols

Protocol 1: Limiting Oxygen Index (LOI) Test

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material. Based on ASTM D2863.

Apparatus:

- Heat-resistant glass test column with a means of supporting the specimen vertically.
- Gas metering system for accurately mixing and controlling the flow of oxygen and nitrogen.
- Ignition source (e.g., propane torch).

- Specimen holder.

Sample Preparation:

- Prepare test specimens of the material with typical dimensions of 70-150 mm long, 6.5 ± 0.5 mm wide, and 3.0 ± 0.5 mm thick.
- Condition the specimens for at least 40 hours at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity.

Procedure:

- Place the specimen vertically in the center of the glass column using the holder.
- Set the gas flow rate to 40 ± 10 mm/s.
- Select an initial oxygen concentration.
- Apply the ignition flame to the top surface of the specimen until it is ignited. Remove the igniter.
- Observe the burning behavior. The specimen is considered "burning" if flaming continues for 3 minutes or if the flame travels 50 mm down the specimen.
- If the specimen burns, decrease the oxygen concentration. If it extinguishes, increase the oxygen concentration.
- Repeat the test with a new specimen until the minimum oxygen concentration that supports combustion is found.
- The LOI is calculated as: $\text{LOI (\%)} = [\text{O}_2] / ([\text{O}_2] + [\text{N}_2]) * 100$.

Protocol 2: UL-94 Vertical Burning Test

Objective: To assess the burning characteristics of plastic materials in response to a small open flame under controlled laboratory conditions.

Apparatus:

- Test chamber, free of drafts.

- Bunsen burner with a 10 mm diameter barrel.
- Specimen clamp and support stand.
- Timing device, accurate to 0.1 seconds.
- Surgical cotton.

Sample Preparation:

- Cut five specimens of the material to 125 ± 5 mm long by 13 ± 0.5 mm wide, with a thickness not exceeding 13 mm.
- Condition the specimens as required (e.g., 48 hours at 23°C and 50% RH).

Procedure:

- Clamp the specimen from its upper 6 mm end, with the longitudinal axis vertical.
- Place a layer of dry surgical cotton on the base of the chamber, 300 ± 10 mm below the lower end of the specimen.
- Adjust the Bunsen burner to produce a 20 mm high blue flame.
- Apply the flame centrally to the bottom edge of the specimen for 10 ± 0.5 seconds.
- Remove the flame and record the afterflame time (t1).
- As soon as afterflaming ceases, immediately re-apply the flame for another 10 ± 0.5 seconds.
- Remove the flame and record the second afterflame time (t2) and the afterglow time (t3).
- Record whether any flaming drips ignited the cotton.
- Classify the material (V-0, V-1, or V-2) based on the criteria in the UL-94 standard, which considers afterflame times, total combustion time, and dripping behavior. A V-0 rating is the highest for this test.[\[23\]](#)[\[24\]](#)[\[28\]](#)

Protocol 3: Cone Calorimetry

Objective: To measure the heat release rate (HRR) and other combustion properties of materials exposed to a controlled radiant heat source. Based on ISO 5660.

Apparatus:

- Cone-shaped radiant electrical heater.
- Specimen holder and load cell for mass measurement.
- Spark ignition system.
- Exhaust system with gas sampling and analysis (O₂, CO, CO₂) capabilities.

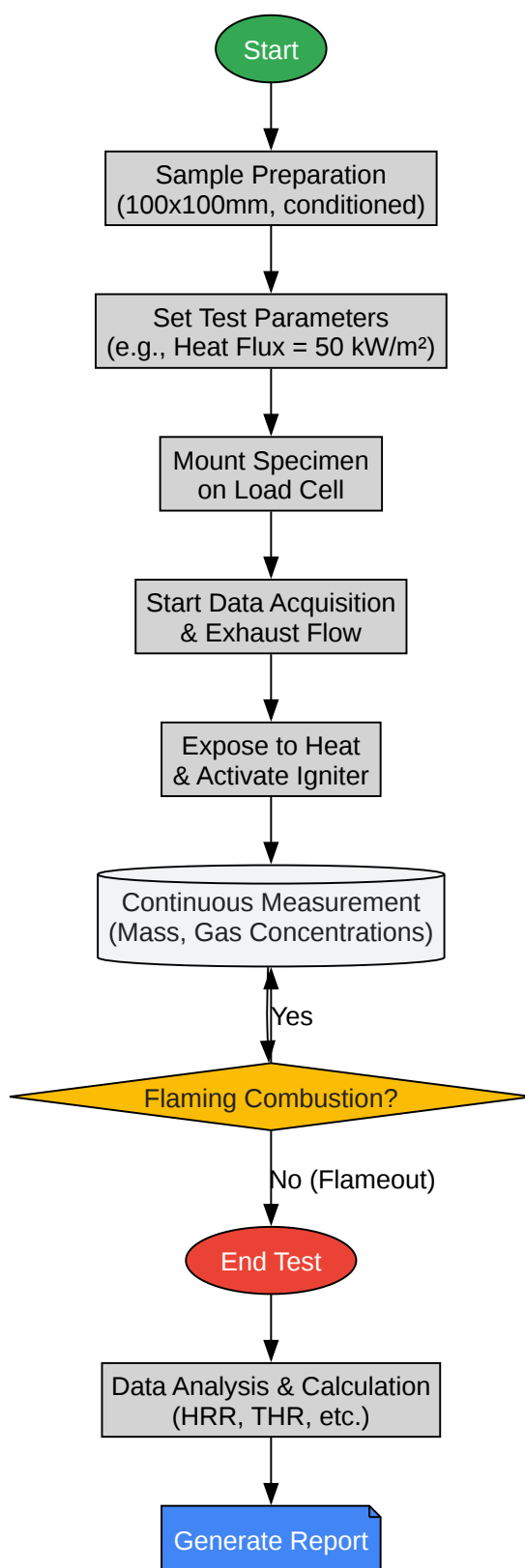
Sample Preparation:

- Prepare specimens with dimensions of 100 x 100 mm and a thickness up to 50 mm.[\[26\]](#)
- Wrap the specimen in aluminum foil, leaving the top surface exposed.
- Condition the specimens to equilibrium at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ RH.

Procedure:

- Set the radiant heat flux to the desired level (e.g., 35 or 50 kW/m²).[\[26\]](#)
- Place the test specimen in the holder on the load cell, positioned under the cone heater.
- Start the data acquisition system.
- The spark igniter is activated to ignite the pyrolysis gases evolved from the specimen surface.
- The test continues until flaming ceases or for a predetermined period.
- Key parameters are measured and calculated, including:
 - Time to Ignition (TTI).

- Heat Release Rate (HRR) over time, and its peak (pHRR).
- Total Heat Release (THR).
- Mass loss rate.
- Smoke production rate.
- Char yield.



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Figure 3: Experimental workflow for a Cone Calorimetry test.

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- To cite this document: BenchChem. [Application Notes: Ammonium Polyphosphate (APP) as a Halogen-Free Intumescent Flame Retardant]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1244157/docs#application-notes-ammonium-polyphosphate-app-as-a-halogen-free-intumescent-flame-retardant]

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